

chemical structure and properties of Nitrilotris(methylenephosphonic acid)

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Compound of Interest

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Nitrilotris(methylenephosphonic acid): A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Nitrilotris(methylenephosphonic acid), commonly referred to as NTMP or ATMP (Aminotris(methylenephosphonic acid)), is a versatile and powerful chelating agent belonging to the phosphonate family.^{[1][2]} Its exceptional ability to form stable complexes with a wide range of metal ions makes it an invaluable compound in various industrial and scientific applications, from water treatment to the synthesis of complex chemical structures.^[3] This technical guide provides a detailed overview of the chemical structure, physicochemical properties, synthesis, and analytical methodologies related to NTMP.

Chemical Structure and Nomenclature

NTMP is an organophosphorus compound characterized by a central nitrogen atom bonded to three methylenephosphonic acid groups.^[4] This structure is key to its potent chelating properties.

- IUPAC Name: [Nitrilotris(methylene)]tris(phosphonic acid)^[1]
- CAS Number: 6419-19-8^[1]
- Molecular Formula: $C_3H_{12}NO_9P_3$ ^[5]

- Molecular Weight: 299.05 g/mol
- Synonyms: ATMP, Aminotris(methylenephosphonic acid), Tris(phosphonomethyl)amine, Nitrilotrimethylphosphonic acid[1][2]

Molecular Structure:

Physicochemical and Chemical Properties

NTMP is typically a colorless solid in its pure form and is also commercially available as an aqueous solution.[1][5] Its key properties are summarized in the table below.

Property	Value	Reference(s)
Appearance	Colorless solid; also available as a liquid solution.	[1][5]
Melting Point	~215 °C (with decomposition)	
Solubility	Soluble in water	[6]
Density	1.28 g/cm ³ (50% aqueous solution)	[5]

Acidity and Chelation Properties

The acidic nature of the phosphonic acid groups and the presence of the central nitrogen atom confer NTMP its characteristic polyprotic and strong chelating capabilities.

Acid Dissociation Constants (pKa)

NTMP is a hexaprotic acid (H₆L), meaning it can donate up to six protons in an aqueous solution. The dissociation of these protons occurs in a stepwise manner, and the corresponding pKa values are crucial for understanding its behavior at different pH levels.

Dissociation Equilibrium	pKa Value	Reference(s)
$H_6L \rightleftharpoons H_5L^- + H^+$	< 2	[6]
$H_5L^- \rightleftharpoons H_4L^{2-} + H^+$	< 2	[6]
$H_4L^{2-} \rightleftharpoons H_3L^{3-} + H^+$	4.6	[6]
$H_3L^{3-} \rightleftharpoons H_2L^{4-} + H^+$	5.9	[6]
$H_2L^{4-} \rightleftharpoons HL^{5-} + H^+$	7.47	[6]
$HL^{5-} \rightleftharpoons L^{6-} + H^+$	14.1	[6]

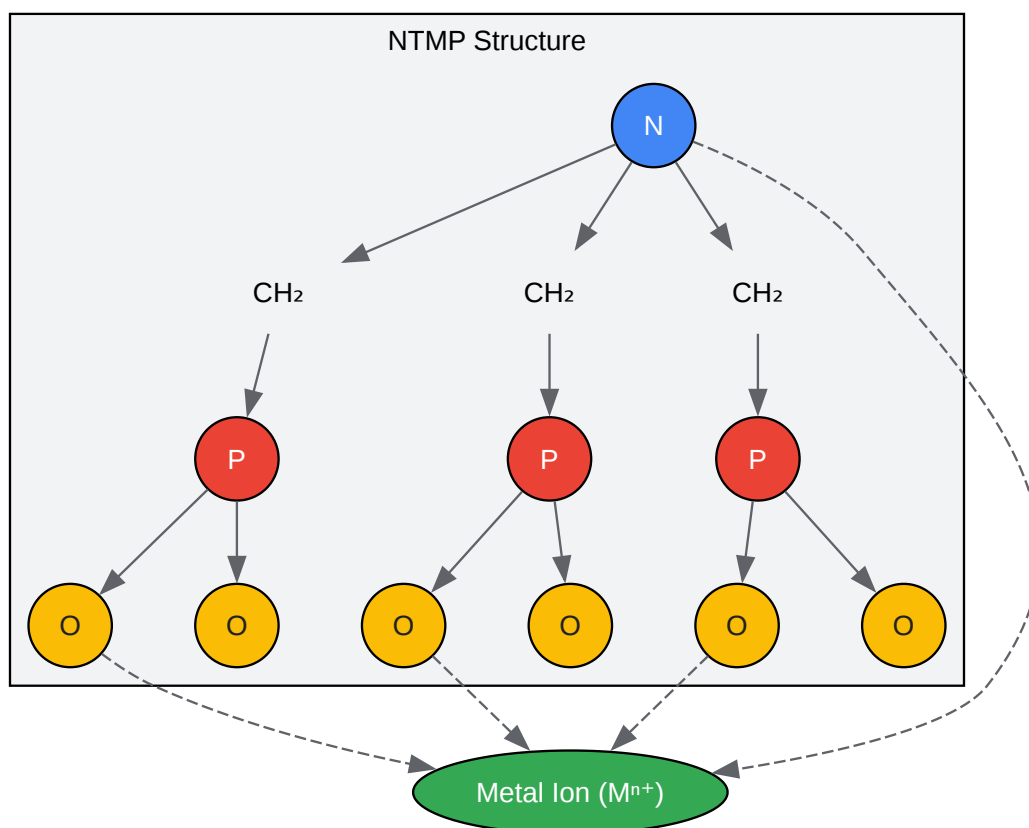
Metal Chelation and Stability Constants

NTMP is a powerful chelating agent that forms stable complexes with a variety of di- and trivalent metal ions. This property is fundamental to its application as a scale and corrosion inhibitor. The stability of these metal-NTMP complexes is quantified by their stability constants (log K).

Metal Ion	log K (ML)	Reference(s)
Ca^{2+}	6.5	[7]
Mg^{2+}	7.2	[7]
Cu^{2+}	17.4	[7]
Zn^{2+}	15.7	[7]
Ni^{2+}	14.3	[7]
Fe^{3+}	> 20	[7]

The chelation mechanism involves the coordination of the metal ion with the oxygen atoms of the phosphonate groups and the nitrogen atom, forming multiple stable five-membered rings.

Chelation of a Metal Ion by NTMP

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Chelation of a Metal Ion by NTMP

Synthesis of Nitrilotris(methylenephosphonic acid)

The primary industrial synthesis of NTMP is a variation of the Mannich reaction, which involves the reaction of ammonia, formaldehyde, and a source of phosphorous acid.[1][5]

Experimental Protocol: Synthesis via Phosphorus Trichloride

A common and economically viable method for the synthesis of NTMP involves the use of phosphorus trichloride as the phosphorus source.^[8]

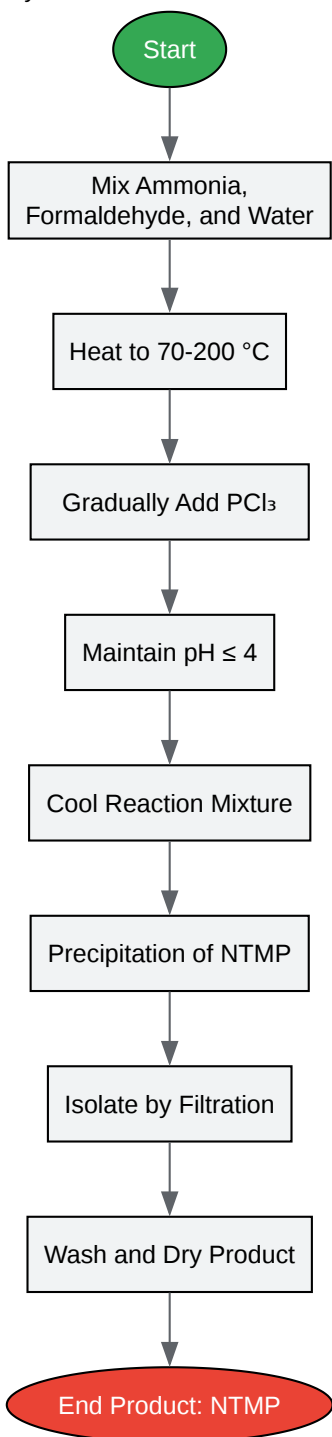
Materials:

- Ammonia or an ammonium salt (e.g., ammonium chloride)
- Formaldehyde (formalin solution)
- Phosphorus trichloride (PCl_3)
- Water

Procedure:

- An aqueous solution of ammonia or an ammonium salt and formaldehyde is prepared in a reaction vessel. The molar ratio of ammonia to formaldehyde to phosphorus trichloride should be approximately 1:3:3.^[8]
- The mixture is heated to a temperature between 70 and 200 °C.^[8]
- Phosphorus trichloride is gradually added to the reaction mixture. The PCl_3 hydrolyzes in situ to form phosphorous acid, which then reacts with the ammonia and formaldehyde.
- Throughout the reaction, the pH of the mixture is maintained at or below 4.^[8]
- After the reaction is complete, the mixture is cooled, which causes the NTMP to precipitate out of the solution.
- The precipitated NTMP is then isolated by filtration, washed, and dried.

Synthesis Workflow of NTMP

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Synthesis Workflow of NTMP

Analytical Methodologies

The analysis of NTMP and its related compounds in various matrices is essential for quality control and environmental monitoring. Several analytical techniques can be employed for this purpose.

- **Potentiometric Titration:** This is a classic method used to determine the pKa values of NTMP and to study its complex formation with metal ions.[6] The procedure involves titrating a solution of NTMP with a strong base (e.g., NaOH) while monitoring the pH.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^{31}P NMR is a particularly powerful tool for studying the dissociation and complexation equilibria of NTMP.[6] It provides information on the different phosphonate species present in a solution.
- **High-Performance Liquid Chromatography (HPLC):** HPLC methods can be developed for the separation and quantification of NTMP and its degradation products. Derivatization is often necessary to enhance detection by UV-Vis or fluorescence detectors.
- **Inductively Coupled Plasma (ICP) Spectroscopy:** ICP techniques, such as ICP-MS or ICP-AES, are used to determine the concentration of metal ions in solutions, which is crucial for studying the stoichiometry and stability of metal-NTMP complexes.

Conclusion

Nitrilotris(methylenephosphonic acid) is a compound of significant industrial and scientific importance due to its exceptional chelating ability. A thorough understanding of its chemical structure, physicochemical properties, and reaction chemistry is essential for its effective application and for the development of new technologies based on its unique characteristics. The information provided in this guide serves as a comprehensive resource for professionals working with or researching this versatile phosphonate.

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